

# Technical Guide: Molecular Weight Determination of Boc-NHCH<sub>2</sub>-Ph-Py-NH<sub>2</sub>

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## Compound of Interest

Compound Name: Boc-NHCH<sub>2</sub>-Ph-Py-NH<sub>2</sub>

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This document provides a detailed breakdown of the molecular weight calculation for the chemical compound represented by the shorthand notation "**Boc-NHCH<sub>2</sub>-Ph-Py-NH<sub>2</sub>**".

## Molecular Structure and Formula

The designation "**Boc-NHCH<sub>2</sub>-Ph-Py-NH<sub>2</sub>**" represents a chemical structure composed of several distinct functional groups linked in sequence. A systematic analysis of each component is required to determine the precise molecular formula.

- **Boc:** This is an abbreviation for the tert-butoxycarbonyl protecting group. Its chemical formula is C<sub>5</sub>H<sub>9</sub>O<sub>2</sub>.
- **NH:** An imino linker group.
- **CH<sub>2</sub>:** A methylene bridge.
- **Ph:** A phenyl group, which acts as a divalent linker (phenylene) in this context. Its formula is C<sub>6</sub>H<sub>4</sub>.
- **Py:** A pyridyl group, also a divalent linker (pyridinediyl). Its formula is C<sub>5</sub>H<sub>3</sub>N.
- **NH<sub>2</sub>:** A terminal amino group.

Assembling these components in the specified order (Boc-NH-CH<sub>2</sub>-Ph-Py-NH<sub>2</sub>) allows for the summation of all atoms to establish the definitive molecular formula.

Elemental Summation:

- Carbon (C): 5 (Boc) + 1 (CH<sub>2</sub>) + 6 (Ph) + 5 (Py) = 17
- Hydrogen (H): 9 (Boc) + 1 (NH) + 2 (CH<sub>2</sub>) + 4 (Ph) + 3 (Py) + 2 (NH<sub>2</sub>) = 21
- Nitrogen (N): 1 (NH) + 1 (Py) + 1 (NH<sub>2</sub>) = 3
- Oxygen (O): 2 (Boc) = 2

The resulting molecular formula is C<sub>17</sub>H<sub>21</sub>N<sub>3</sub>O<sub>2</sub>.

## Molecular Weight Calculation

The molecular weight (MW) is calculated by summing the atomic weights of all atoms in the molecular formula. Based on the formula C<sub>17</sub>H<sub>21</sub>N<sub>3</sub>O<sub>2</sub>, the calculation is as follows:

$$\text{MW} = (17 \times \text{AW\_C}) + (21 \times \text{AW\_H}) + (3 \times \text{AW\_N}) + (2 \times \text{AW\_O})$$

Using the standard atomic weights:

- AW\_C ≈ 12.011 u
- AW\_H ≈ 1.008 u
- AW\_N ≈ 14.007 u
- AW\_O ≈ 15.999 u

The calculated molecular weight is 299.37 g/mol [\[1\]](#).

## Data Summary

The quantitative data regarding the elemental composition and molecular weight of **Boc-NHCH<sub>2</sub>-Ph-Py-NH<sub>2</sub>** are summarized in the table below for clarity and ease of comparison.

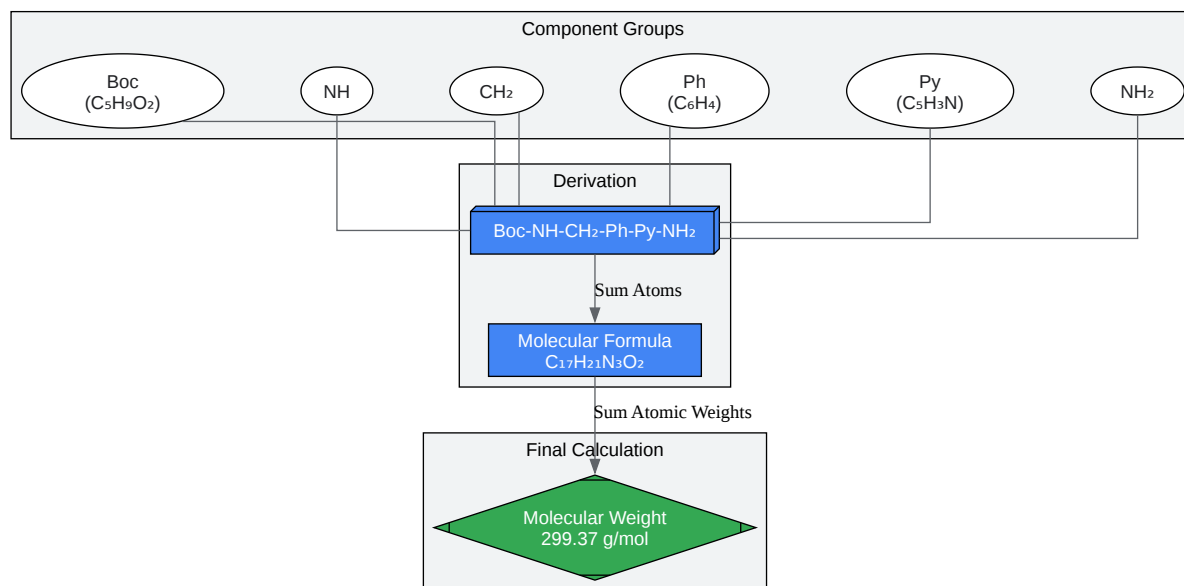
Parameter	Value
Molecular Formula	C <sub>17</sub> H <sub>21</sub> N <sub>3</sub> O <sub>2</sub>
Molar Mass	299.37 g/mol
Elemental Composition	
Carbon (C)	17 atoms
Hydrogen (H)	21 atoms
Nitrogen (N)	3 atoms
Oxygen (O)	2 atoms

## Experimental Protocols

The determination of a molecular formula and the calculation of its corresponding molecular weight are theoretical processes based on the compound's structure. As such, experimental protocols for synthesis or analysis (e.g., mass spectrometry to confirm the molecular weight) are beyond the scope of this specific computational guide.

## Visualization of Molecular Composition

The following diagram illustrates the logical workflow used to deconstruct the chemical name and calculate the final molecular weight from its constituent parts.



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Caption: Logical workflow for molecular weight determination.

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## References

- 1. Olinone | C<sub>17</sub>H<sub>21</sub>N<sub>3</sub>O<sub>2</sub> | CID 91668531 - PubChem [pubchem.ncbi.nlm.nih.gov]
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